

Laidlomycin propionate ionophore properties

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Compound of Interest

Compound Name: *Laidlomycin propionate*

Cat. No.: *B1674330*

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An In-depth Technical Guide to the Ionophore Properties of **Laidlomycin Propionate**

Executive Summary

Laidlomycin propionate is a carboxylic polyether antibiotic that functions as a mobile carrier ionophore, primarily facilitating the transport of monovalent cations across lipid membranes. This activity disrupts essential transmembrane ion gradients in susceptible microorganisms, particularly Gram-positive bacteria. This technical guide provides a comprehensive overview of the core ionophore properties of **laidlomycin propionate**, including its mechanism of action, physicochemical characteristics, and biological efficacy. Detailed experimental protocols for characterizing its ion transport activity are presented, alongside quantitative data from key studies. Visual diagrams generated using Graphviz are included to illustrate the transport mechanism, experimental workflows, and the logical cascade of its biological effects. This document is intended for researchers, scientists, and professionals in drug development engaged in the study of ionophores and antimicrobial agents.

Introduction to Laidlomycin Propionate

Laidlomycin propionate is a semi-synthetic derivative of laidlomycin, an antibiotic produced by strains of *Streptomyces*. It is classified as a carboxylic polyether ionophore and is widely used in the cattle industry as a feed additive to improve feed efficiency and promote growth.[1] [2] Its primary function is to selectively transport cations across biological membranes, which disrupts the cellular physiology of specific microorganisms within the rumen.[3][4] This mode of action leads to a favorable shift in the rumen microbial population, increasing the production of propionic acid, which is an efficient energy source for the host animal, while decreasing waste

products like methane.[1][2][5] Understanding the fundamental ionophore properties of **laidlomycin propionate** is critical for its application and for the development of novel ionophore-based therapeutics.

Physicochemical Properties

Laidlomycin propionate is a complex lipophilic molecule, allowing it to readily partition into and traverse lipid bilayers. Its structure features a macrocyclic backbone containing multiple ether linkages and a terminal carboxylic acid group, which is essential for its ion-coordinating and transport functions.[5] The propionate ester groups contribute to its overall lipophilicity. For enhanced stability and solubility in feed formulations, it is often prepared as a potassium salt.[5][6]

Table 1: Physicochemical Properties of **Laidlomycin Propionate**

Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₆₆ O ₁₃	[5][7][8]
Molecular Weight	754.9 g/mol	[5][7]
CAS Number	78734-47-1	[7]
Potassium Salt CAS	84799-02-0	[5][6]
Structure	Complex macrocyclic polyether with a spiroketal system	[5]
Solubility	Insoluble in water; soluble in organic solvents	[5]

Mechanism of Ionophore Action

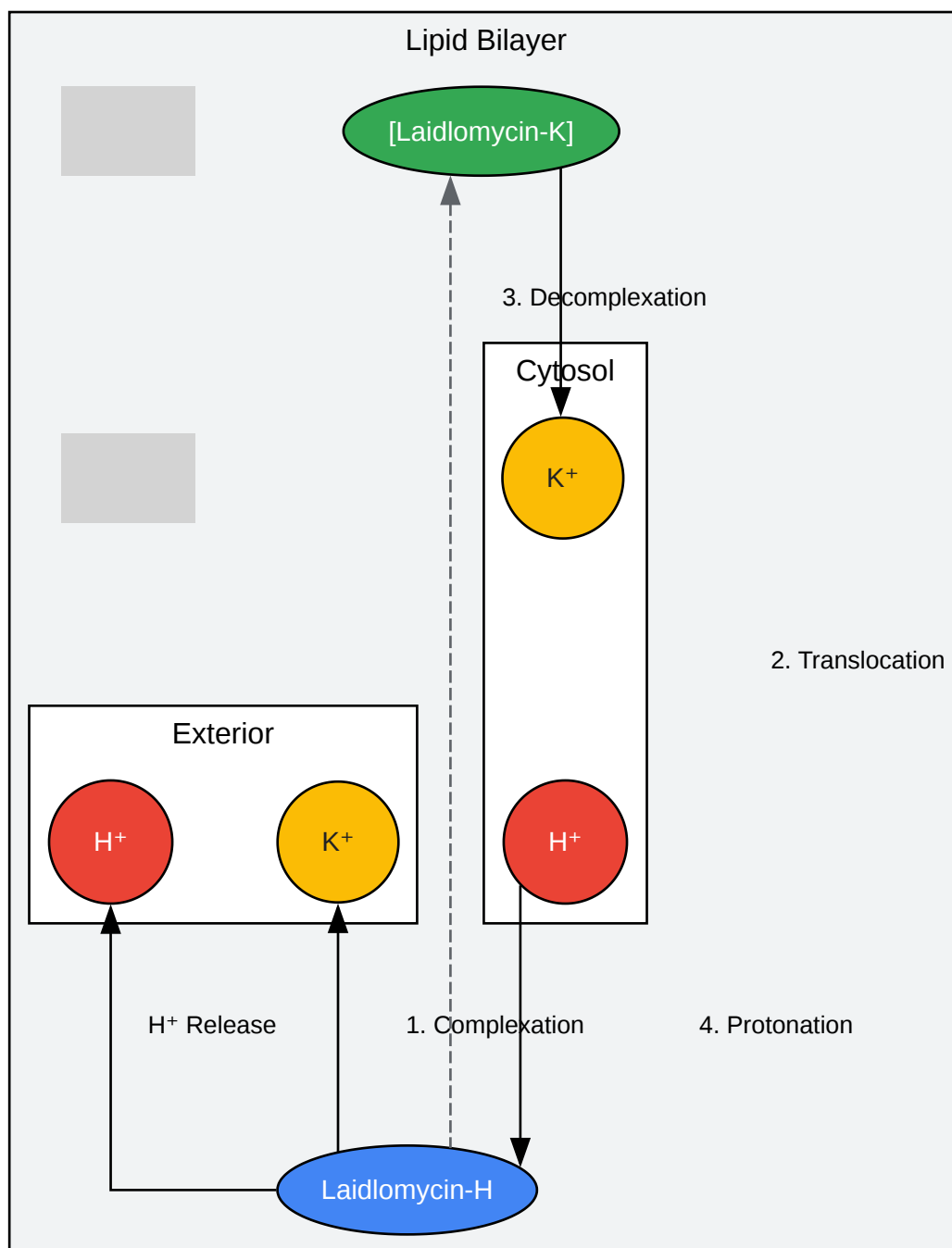
Laidlomycin propionate functions as a "mobile carrier" ionophore, a mechanism distinct from channel-forming ionophores.[9] The process involves several discrete steps:

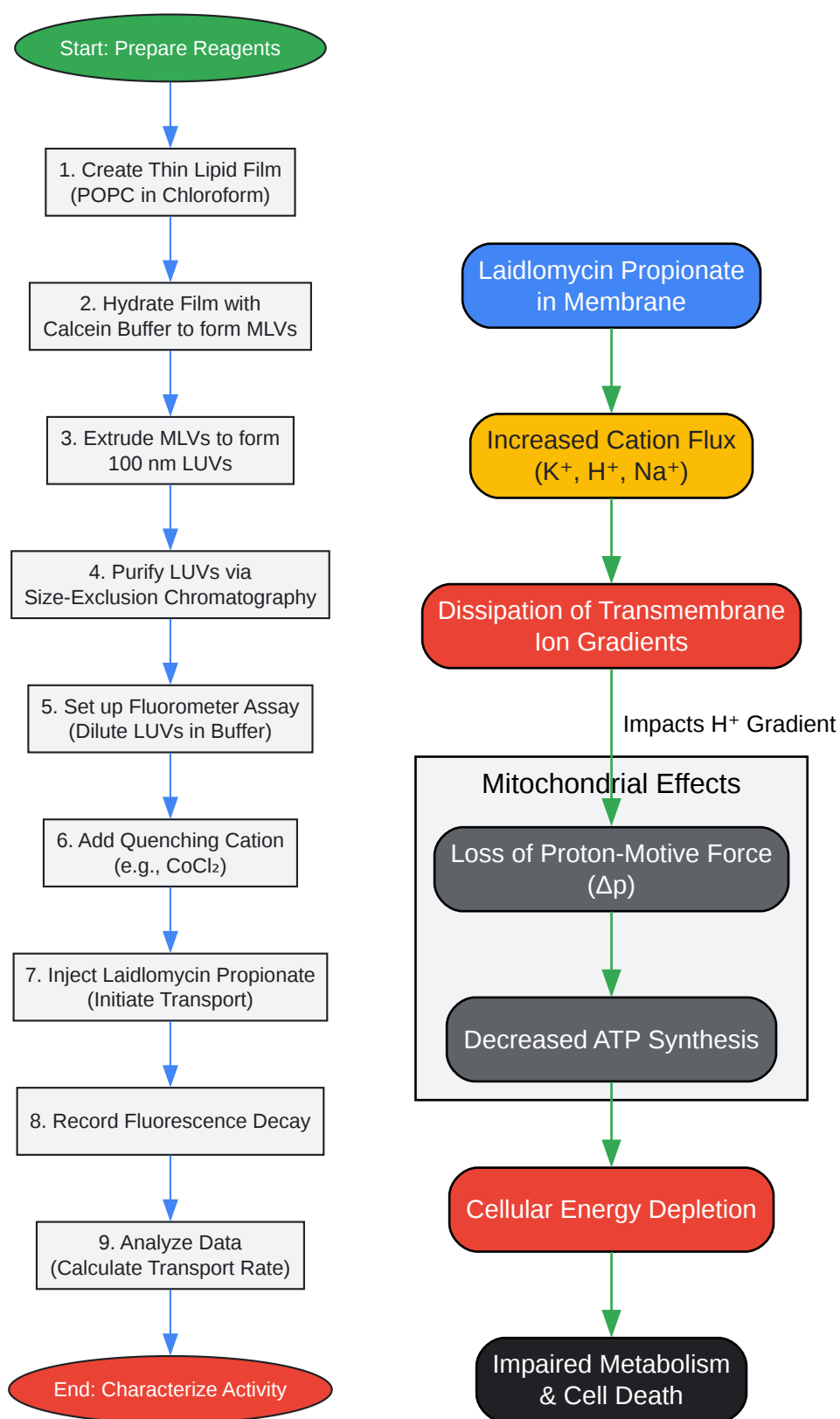
- **Complexation:** At the membrane interface, the deprotonated carboxylate group of **laidlomycin propionate** electrostatically coordinates with a cation (e.g., K⁺, Na⁺, H⁺). The

polyether backbone then folds around the ion, shielding its positive charge with a cage of oxygen atoms.

- Translocation: The resulting neutral, lipid-soluble complex diffuses across the hydrophobic core of the cell membrane down the cation's concentration gradient.
- Decomplexation: On the opposite side of the membrane, the ion is released into the aqueous environment.
- Return: The now-protonated (or uncomplexed) ionophore diffuses back across the membrane to repeat the cycle.

This transport mechanism effectively collapses the electrochemical potential across the membrane, leading to a futile cycle of ion transport that depletes the cell's energy reserves.^[1]





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